

# An In-depth Technical Guide to Ethyl Mandelate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl mandelate*

Cat. No.: *B1671685*

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This technical guide provides a comprehensive overview of **ethyl mandelate**, a significant intermediate in pharmaceutical synthesis. The document details its chemical identity, physicochemical properties, spectroscopic data, and key experimental protocols for its synthesis and chiral separation.

## Chemical Identity

The International Union of Pure and Applied Chemistry (IUPAC) name for **ethyl mandelate** is ethyl 2-hydroxy-2-phenylacetate[1][2]. It is the ethyl ester of mandelic acid and is also known by synonyms such as ethyl phenylglycolate and mandelic acid, ethyl ester[1][3]. As a chiral molecule, it exists as two enantiomers: (S)-**ethyl mandelate** and (R)-**ethyl mandelate**. The IUPAC name for the (S)-enantiomer is ethyl (2S)-2-hydroxy-2-phenylacetate[4].

## Physicochemical Properties

The physical and chemical properties of **ethyl mandelate** are summarized in the table below, providing essential data for its handling, storage, and use in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	
Molecular Weight	180.20 g/mol	
CAS Number	774-40-3 (racemate)	
Appearance	Colorless liquid or colorless to white solid/semi-solid	
Melting Point	24 - 27 °C	
Boiling Point	253 - 255 °C	
Density	1.115 - 1.13 g/mL at 20-25 °C	
Refractive Index	1.512 - 1.5136 at 20-25 °C	
Flash Point	93 °C	
Storage Temperature	Room temperature, sealed in dry conditions	

## Spectroscopic Data

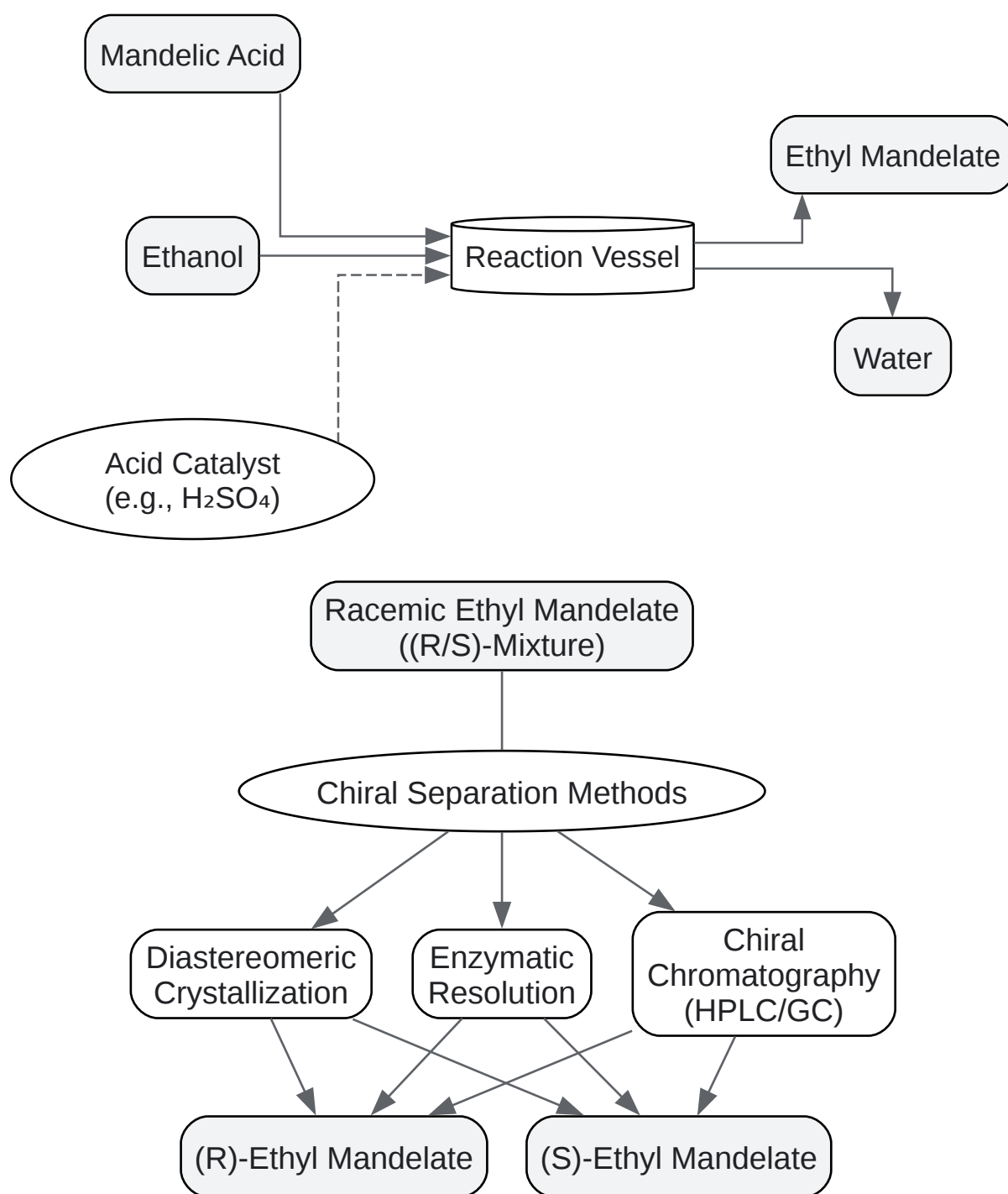
Spectroscopic data is crucial for the identification and characterization of **ethyl mandelate**. The following table summarizes key spectral information.

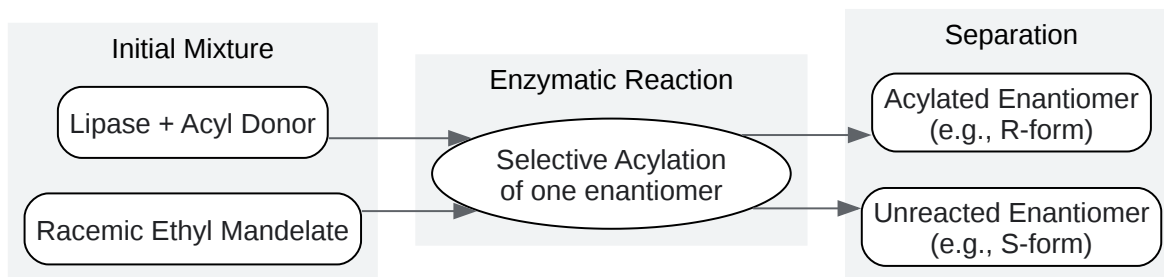
Spectroscopic Technique	Key Data / Reference
<sup>1</sup> H NMR	Spectra available from ChemicalBook and PubChem.
<sup>13</sup> C NMR	Spectrum available from ChemicalBook.
Infrared (IR) Spectroscopy	Spectra available from NIST WebBook and PubChem.
Mass Spectrometry (MS)	Electron ionization mass spectra are available from the NIST WebBook and PubChem.
Raman Spectroscopy	Spectrum available from PubChem.

## Synthesis and Experimental Protocols

**Ethyl mandelate** is a key intermediate in the synthesis of various organic compounds and pharmaceuticals.

A common method for synthesizing **ethyl mandelate** is the Fischer esterification of mandelic acid with ethanol in the presence of an acid catalyst.





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## References

- 1. Ethyl mandelate | C<sub>10</sub>H<sub>12</sub>O<sub>3</sub> | CID 13050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS RN 774-40-3 | Fisher Scientific [fishersci.com]
- 3. Ethyl mandelate [webbook.nist.gov]
- 4. ethyl mandelate, (S)- | C<sub>10</sub>H<sub>12</sub>O<sub>3</sub> | CID 6951557 - PubChem [pubchem.ncbi.nlm.nih.gov]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)